

Proper Disposal of 5-Methoxyflavanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 5-Methoxyflavanone

Cat. No.: B1149988

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Researchers and scientists handling **5-Methoxyflavanone** must adhere to stringent disposal protocols to ensure safety and environmental compliance. This guide provides essential, step-by-step procedures for the proper disposal of **5-Methoxyflavanone**, aligning with standard laboratory safety practices and regulatory requirements.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the substance's Safety Data Sheet (SDS). **5-Methoxyflavanone** is classified as a chemical that may cause skin, eye, and respiratory irritation[1][2]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles (European standard - EN 166)[2].
- Hand Protection: Compatible chemical-resistant gloves[2][3].
- Skin and Body Protection: A lab coat or long-sleeved clothing is necessary to prevent skin exposure[2][3].
- Respiratory Protection: In situations where dust formation is likely, a NIOSH/MSHA or European Standard EN 149:2001 approved respirator should be used[2][3].

Work should be conducted in a well-ventilated area, preferably within a fume hood, to minimize the risk of inhalation[4][5]. Ensure that eyewash stations and safety showers are readily accessible[4].

Summary of Chemical and Physical Properties

Understanding the properties of **5-Methoxyflavanone** is crucial for its safe handling and disposal.

Property	Value
Physical State	Solid, White Powder
Melting Point	128 - 131 °C / 262.4 - 267.8 °F[4]
Molecular Formula	C ₁₆ H ₁₂ O ₃
CAS Number	42079-78-7[1]
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation[1]

Step-by-Step Disposal Procedure

The primary method for the disposal of **5-Methoxyflavanone** is to treat it as hazardous chemical waste. It should be collected, stored safely, and handed over to a licensed waste disposal service.

1. Waste Collection:

- Carefully sweep up solid **5-Methoxyflavanone**, avoiding dust formation[2][4].
- Place the collected material into a suitable, clearly labeled, and sealable container[2][3][4].
- For containers that previously held **5-Methoxyflavanone**, they should be triple-rinsed with a suitable solvent. This rinsate must be collected and disposed of as hazardous waste[6].

2. Container Labeling:

- The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**5-Methoxyflavanone**".
- Include the date of waste generation and any other information required by your institution's environmental health and safety (EHS) department.

3. Storage:

- Store the sealed waste container in a designated, well-ventilated, and cool, dry area away from incompatible materials[4].
- Keep the container tightly closed at all times except when adding waste[4][6].

4. Final Disposal:

- Arrange for the collection of the hazardous waste with your institution's EHS department or a certified chemical waste disposal contractor.
- Do not dispose of **5-Methoxyflavanone** down the drain or in regular solid waste[6]. The final disposal should be carried out at an approved waste disposal plant[4].

Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **5-Methoxyflavanone** in a laboratory setting.



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Caption: Workflow for the proper disposal of **5-Methoxyflavanone**.

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